

Application Note: Quantification of C16 Ceramide Species by LC-MS/MS

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Compound of Interest

Compound Name: C16-Urea-Ceramide

Cat. No.: B3044049

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Introduction

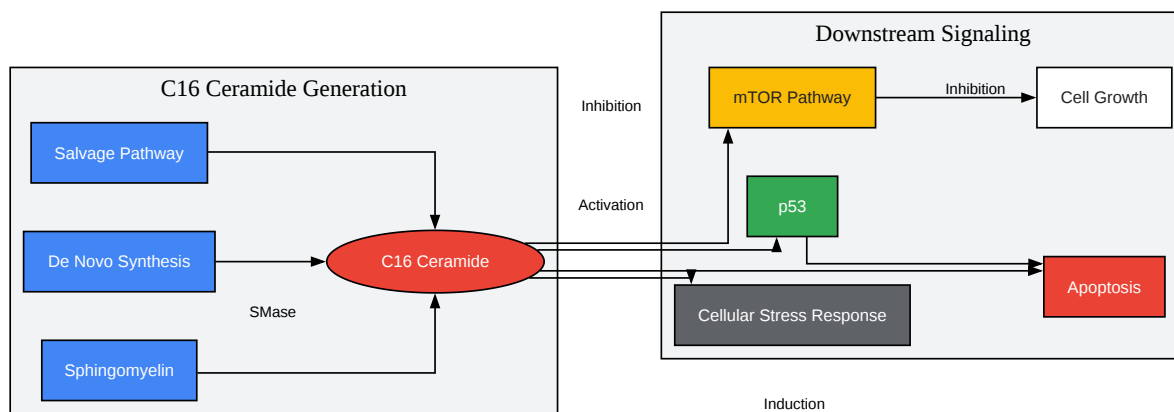
Ceramides are a class of bioactive sphingolipids that play a crucial role in various cellular processes, including signaling, differentiation, proliferation, and apoptosis.[1][2] Specifically, C16 ceramide (N-palmitoyl-D-erythro-sphingosine) has been implicated as a key mediator in cellular stress responses, tumor suppression, and metabolic regulation.[3][4][5] Dysregulation of C16 ceramide levels has been associated with numerous diseases, including cancer, diabetes, and neurodegenerative disorders. Consequently, the accurate and sensitive quantification of C16 ceramide in biological matrices is essential for advancing our understanding of its physiological and pathological roles and for the development of novel therapeutic interventions.

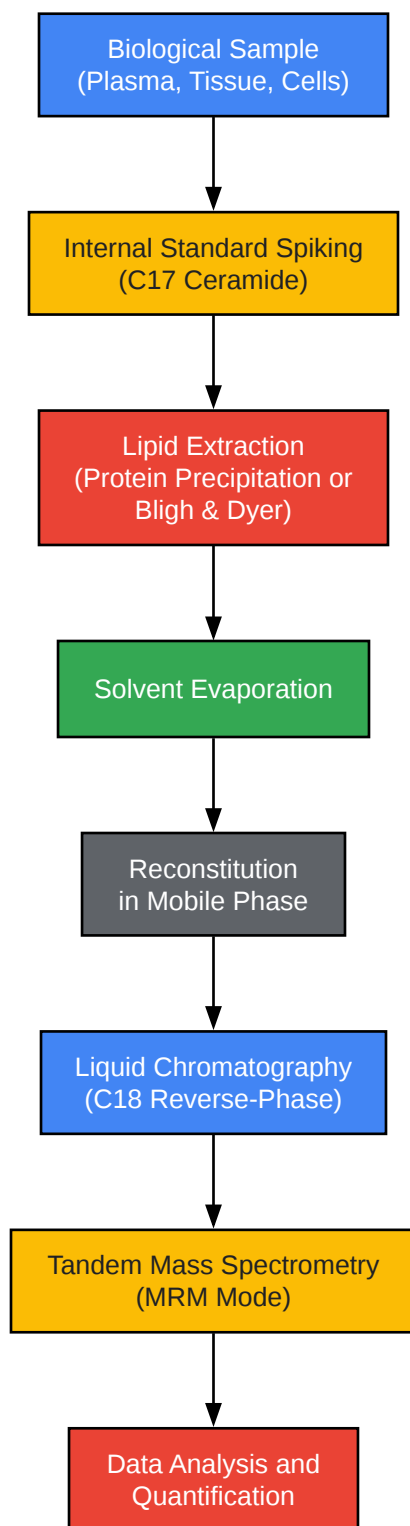
This application note provides a detailed protocol for the quantification of C16 ceramide species in various biological samples using a robust and sensitive Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method. The described methodology is suitable for researchers in academia and industry engaged in drug discovery and development, as well as those investigating the intricate roles of sphingolipids in health and disease.

C16 Ceramide Signaling Pathways

C16 ceramide is a central molecule in sphingolipid metabolism and signaling. It can be generated through the de novo synthesis pathway, the breakdown of sphingomyelin by

sphingomyelinases, or the salvage pathway.[1] As a signaling molecule, C16 ceramide can directly interact with and modulate the activity of various proteins. For instance, it has been shown to bind directly to the p53 tumor suppressor protein, leading to its stabilization and activation in response to cellular stress.[3] Furthermore, C16 ceramide is involved in the regulation of the mTOR signaling pathway, which is a central regulator of cell growth and proliferation.[4][5] It also plays a significant role in TNF- α induced apoptosis.[6]





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